

Properties and Experimental Data for Dimethyl Terephthalate (DMT)

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Compound Focus: Dibenzyl terephthalate

CAS No.: 19851-61-7

Cat. No.: S1496223

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The table below consolidates key information about DMT from the search results.

Property/Aspect	Details for Dimethyl Terephthalate (DMT)	Source / Experimental Context
Chemical Identifiers	IUPAC Name: Dimethyl benzene-1,4-dicarboxylate; Molecular Formula: C ₁₀ H ₁₀ O ₄ ; Molar Mass: 194.186 g/mol	[1]
Physical Properties	Appearance: White solid; Density: 1.2 g/cm ³ ; Melting Point: 142 °C; Boiling Point: 288 °C	[1]

| **Production Routes** | 1. Direct esterification of terephthalic acid with methanol. 2. Oxidation and esterification of *p*-xylene via methyl *p*-toluate (PT). | [2] [1] | | **Primary Uses** | Production of polyesters like PET, PTT, and PBT; Intermediate in PET recycling. | [1] | | **Health & Environmental** | Not directly dangerous to humans; harmful to aquatic organisms; flammable dust can form explosive mixtures with air. | [1] |

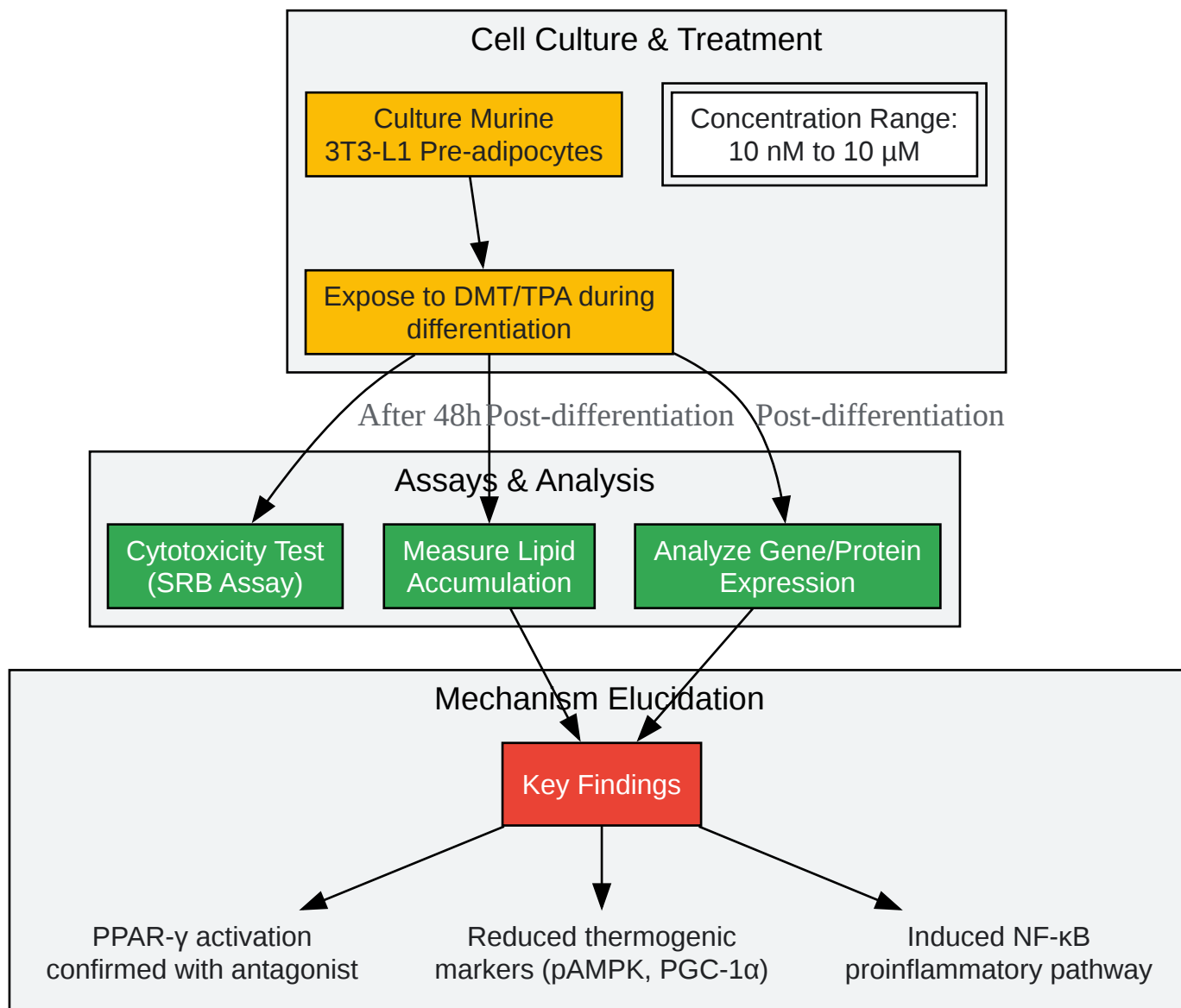
Experimental Protocol for Assessing DMT's Adipogenic Effects

The following in vitro methodology was used to evaluate the biological impact of DMT on murine adipocytes, as detailed in one of the research articles [3]. This protocol serves as an example of relevant experimental design.

- **Cell Line:** Murine 3T3-L1 pre-adipocytes.
- **Test Substances:** Dimethyl terephthalate (DMT) and Terephthalic Acid (TPA).
- **Concentration Range:** Biologically relevant chronic concentrations, starting from low nanomolar (e.g., 10 nM) to micromolar (e.g., 10 μ M).
- **Treatment Duration:** Exposure during the entire differentiation process of the 3T3-L1 cells.
- **Cytotoxicity Assessment:** Sulforhodamine B (SRB) assay on NIH/3T3 mouse fibroblasts after 48 hours of exposure to rule out general cytotoxicity.
- **Key Endpoints Measured:**
 - **Lipid Accumulation:** Increased cellular lipid content was evaluated.
 - **Adipogenic Markers:** Expression of key markers (PPAR- γ , C/EBP β , FABP4, FASN) was induced.
 - **Receptor Antagonism:** The role of PPAR- γ was investigated using the specific antagonist ICI 182,780.
 - **Thermogenic Program:** Levels of pAMPK and PGC-1 α were reduced.
 - **Inflammatory Pathway:** Induction of the NF- κ B proinflammatory pathway was observed.

This experimental workflow can be visualized in the following diagram.

Experimental Workflow for DMT Adipogenic Assessment



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References

1. - Wikipedia Dimethyl terephthalate [en.wikipedia.org]
2. Process for the preparation of dimethyl terephthalate [patents.google.com]
3. The p-Phthalates Terephthalic Acid and Dimethyl ... [pmc.ncbi.nlm.nih.gov]

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